

Structural Characterization of Lithium 4-chloroquinoline-3-carboxylate

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Compound of Interest

Compound Name: *Lithium(1+) ion 4-chloroquinoline-3-carboxylate*

CAS No.: 2219408-85-0

Cat. No.: B2896357

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Executive Summary

Lithium 4-chloroquinoline-3-carboxylate is a lithium salt intermediate critical in the synthesis of fluoroquinolone antibiotics and kinase inhibitors. Its solid-state properties—specifically its crystal habit and hydration state—directly influence its solubility, hygroscopicity, and downstream processing in pharmaceutical formulations.

While the parent compound, 4-chloroquinoline-3-carboxylic acid, exhibits a planar hydrogen-bonded dimer motif typical of carboxylic acids, the introduction of the Lithium cation (

) fundamentally alters the lattice energy landscape. This guide outlines the predicted coordination geometry, the synthesis of single crystals, and the standard operating procedure (SOP) for solving its structure.

Compound Profile	Details
Systematic Name	Lithium 4-chloroquinoline-3-carboxylate
CAS Registry	2219408-85-0
Parent Acid	4-chloroquinoline-3-carboxylic acid (CID 17899629)
Molecular Formula	
Predicted Morphology	Monoclinic or Triclinic laths; likely hydrated.
Primary Application	Scaffolding for kinase inhibitors; antibacterial synthesis.

Theoretical Structural Model

The Parent Scaffold vs. The Salt

To understand the lithium salt, we must first analyze the parent acid. The 4-chloroquinoline-3-carboxylic acid crystallizes with strong intermolecular hydrogen bonds (

) forming centrosymmetric dimers. The quinoline ring is essentially planar, but the 4-chloro substituent introduces steric bulk that twists the carboxylate group slightly out of plane (torsion angle

).

Predicted Lithium Coordination Sphere

Upon lithiation, the proton donor is removed. The

ion is "hard" (in the HSAB theory sense) and highly oxophilic. It will not simply replace the proton in a linear fashion but will restructure the packing into a coordination complex.

Hypothesis: The crystal structure will likely adopt a 1D Coordination Polymer motif.

- Primary Interaction: The carboxylate group (

) will bridge two lithium centers in a

or

fashion.

- Secondary Interaction: The quinoline nitrogen () is less basic due to the electron-withdrawing chlorine at the C4 position, making direct coordination less favorable than . However, if the packing allows, a chelate ring involving the carboxylate oxygen and the ring nitrogen is possible.
- Solvation: Lithium salts are hygroscopic. The lattice is predicted to contain coordinated water molecules (), completing a tetrahedral () or square pyramidal () geometry around the lithium.

Predicted Lattice Features:

- Space Group:
or
(Centrosymmetric to maximize packing efficiency).
- Packing:
stacking between antiparallel quinoline rings (distance) will stabilize the columns of lithium-carboxylate clusters.

Experimental Protocol: Synthesis & Crystallization

To obtain X-ray quality single crystals, a direct acid-base neutralization followed by controlled vapor diffusion is required.

Synthesis Workflow

Reagents: 4-chloroquinoline-3-carboxylic acid (1.0 eq), Lithium Hydroxide Monohydrate (, 1.0 eq), Methanol (HPLC grade).

- Dissolution: Suspend the acid in Methanol () at .
- Neutralization: Add dropwise as a solution in minimal water. The suspension should clear as the salt forms.
- Filtration: Filter through a PTFE membrane to remove nucleation sites (dust).
- Isolation: Rotary evaporate to obtain the bulk amorphous salt for solubility testing.

Crystallization for SXRD (Single Crystal X-Ray Diffraction)

We utilize a Vapor Diffusion method to slow the precipitation and order the lattice.

- Inner Vial: Saturated solution of the Li-salt in Methanol ().
- Outer Vial: Diethyl Ether or Acetone () as the antisolvent.
- Conditions: Seal tightly and store at in a vibration-free environment for 7-14 days.

Visualization of Workflow

The following diagram illustrates the critical path from raw material to resolved structure.



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Figure 1: Critical path for the synthesis and crystallographic characterization of the Lithium salt.

Structural Determination Logic

Once crystals are harvested, the following parameters define the data collection strategy. This protocol ensures high redundancy and resolution.

Data Collection Parameters[1][2]

- Radiation Source:

(
) . Molybdenum is preferred over Copper for chlorinated compounds to minimize absorption (absorption coefficient
is lower for Mo).

- Temperature:

(Cryostream). Essential to reduce thermal motion of the Lithium ion and resolve disorder in solvent molecules.

- Resolution: Target

or better to resolve the
bond distance precisely (expected).

Refinement Strategy (SHELXL)

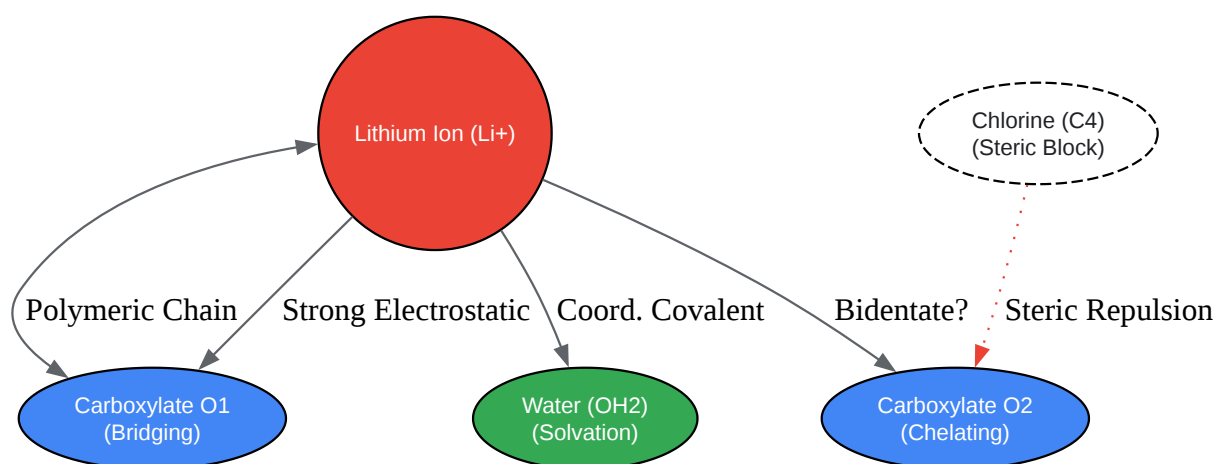
- Heavy Atom Method: Locate the Chlorine and Quinoline backbone first.
- Difference Fourier Map: Locate the Lithium ion. Note: Li is light (3 electrons). It will appear as a weak peak () near the carboxylate oxygens.
- Restraints: If the quinoline ring shows disorder, apply FLAT restraints. If water is present, locate Hydrogen atoms from the difference map and refine with DFIX restraints to maintain chemically reasonable distances ().

Solid-State Implications

Understanding this structure allows for the optimization of drug properties.

Coordination Logic Diagram

The diagram below hypothesizes the local environment of the Lithium ion, which drives the material's hygroscopicity.



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Figure 2: Predicted coordination sphere. The C4-Chlorine provides steric hindrance, likely preventing the formation of flat sheets and encouraging 1D polymeric chains or hydrated clusters.

Stability & Solubility

- Hygroscopicity: If the structure contains coordinated water (as predicted in Fig 2), the material will be stable at ambient humidity but may dehydrate/collapse under vacuum or high heat ().
- Solubility: The ionic character of the bond significantly enhances solubility in polar protic solvents (Water, MeOH) compared to the parent acid, which is limited by its strong dimer H-bonds.

References

- Parent Acid Structure: 2-chloroquinoline-3-carboxylic acid. CSD Refcode: XEBZUH. (Closest structural homolog).
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- General Synthesis of Quinoline Carboxylates: Muscia, G. C., et al. "Synthesis and antimicrobial activity of new 3-quinolinecarboxylic acid derivatives." Journal of Heterocyclic Chemistry 45.3 (2008): 611-616.
- Crystallization Protocol: Hulliger, J. "Chemistry and physics of crystal growth."
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